

3-Amino-4-bromophenol stability and storage conditions

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Compound of Interest

Compound Name: 3-Amino-4-bromophenol

Cat. No.: B174537

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An In-depth Technical Guide on the Stability and Storage of **3-Amino-4-bromophenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-Amino-4-bromophenol** (CAS No. 100367-37-1). The information herein is intended to support researchers, scientists, and professionals in the pharmaceutical and chemical industries in ensuring the integrity and longevity of this compound for research and development purposes.

Chemical Properties and Structure

3-Amino-4-bromophenol is an aromatic organic compound with the chemical formula C_6H_6BrNO . Its structure consists of a phenol ring substituted with an amino group and a bromine atom. This trifunctional nature makes it a versatile intermediate in the synthesis of various pharmaceutical and chemical entities.

Chemical Structure:

- IUPAC Name: **3-amino-4-bromophenol**
- Molecular Formula: C_6H_6BrNO
- Molecular Weight: 188.02 g/mol

- Appearance: Typically a powder, which can range from white to off-white or light tan.

Stability Profile and Degradation Pathways

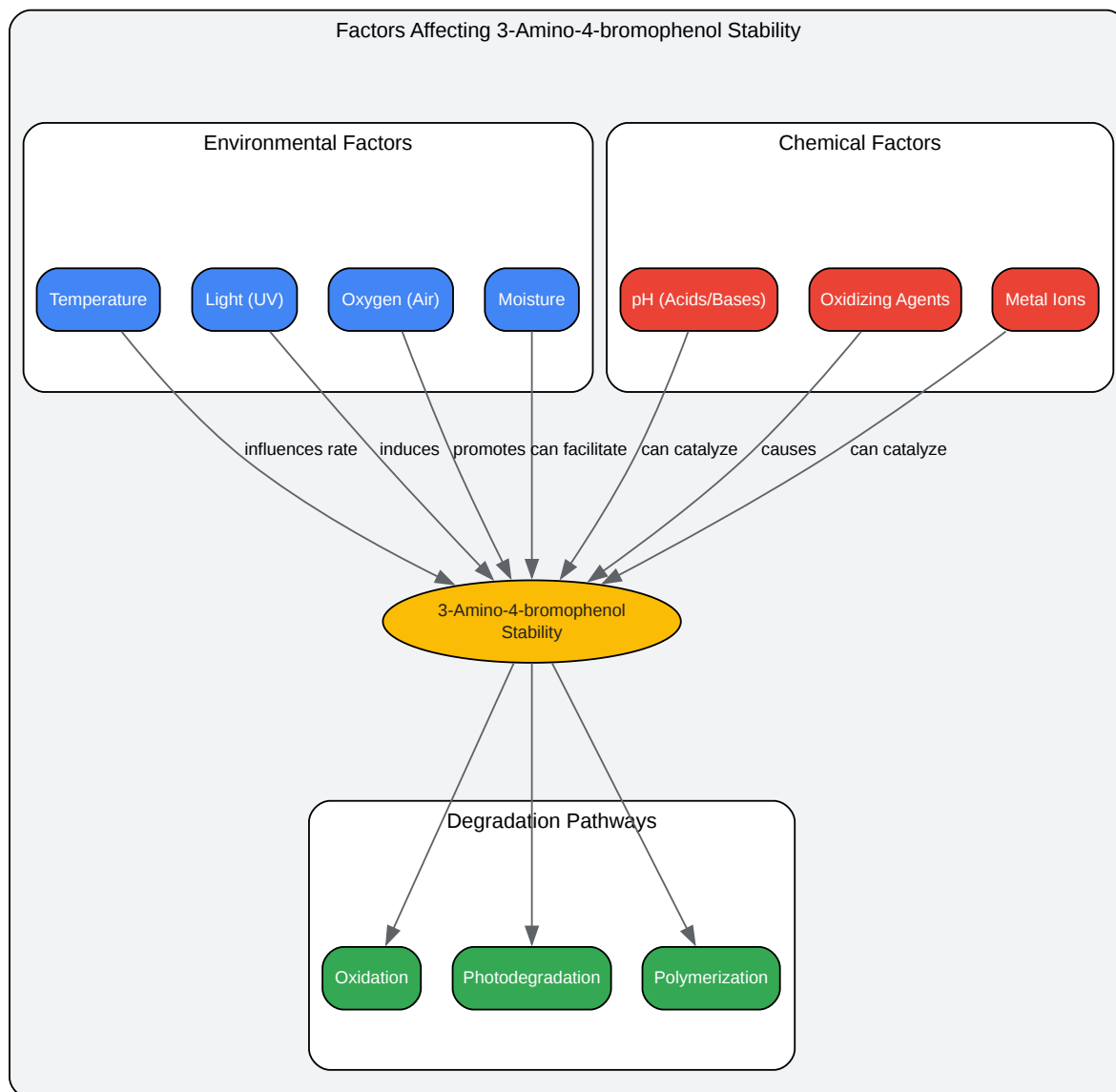
While specific, quantitative long-term stability studies on **3-Amino-4-bromophenol** are not extensively published in public literature, its stability can be inferred from the general behavior of aminophenols and bromoaromatic compounds. These classes of compounds are known to be susceptible to degradation under certain environmental conditions.

Potential Degradation Pathways:

3-Amino-4-bromophenol is potentially susceptible to degradation through oxidation and photolysis. The amino and hydroxyl groups on the aromatic ring are electron-donating, making the compound susceptible to oxidative degradation. The presence of the bromine atom can also influence its photochemical stability.

- Oxidation: The primary degradation pathway for aminophenols is oxidation. The amino group can be oxidized to form nitroso, nitro, or polymeric impurities. The phenol group can also be oxidized, leading to the formation of colored degradation products (quinones and polymeric species). This process can be accelerated by exposure to air (oxygen), light, and trace metal ions.
- Photodegradation: Exposure to light, particularly UV radiation, can induce photochemical reactions, potentially leading to dehalogenation or polymerization.
- Hydrolysis: While generally stable to hydrolysis at neutral pH, prolonged exposure to strongly acidic or basic conditions, especially at elevated temperatures, could potentially lead to degradation.

A visual representation of the factors influencing the stability of **3-Amino-4-bromophenol** is provided below.



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Caption: Logical relationship of factors affecting the stability of **3-Amino-4-bromophenol**.

Recommended Storage and Handling Conditions

To ensure the long-term stability and purity of **3-Amino-4-bromophenol**, it is crucial to adhere to appropriate storage and handling guidelines. The following recommendations are based on information from safety data sheets (SDS) and general best practices for handling air- and light-sensitive chemicals.

Summary of Recommended Storage Conditions:

Parameter	Recommendation	Rationale
Temperature	Store in a cool place. Room temperature is generally acceptable.	Minimizes the rate of potential degradation reactions.
Atmosphere	Store under an inert gas (e.g., argon or nitrogen).	Prevents oxidative degradation from atmospheric oxygen.
Light	Store in a light-resistant container and in a dark place.	Protects the compound from photolytic degradation.
Moisture	Store in a dry environment. Keep container tightly closed.	Prevents hydrolysis and moisture-mediated degradation.
Ventilation	Store in a well-ventilated area.	Ensures a safe storage environment.

Experimental Protocol: Stability-Indicating HPLC Method

A stability-indicating analytical method is essential for assessing the purity of **3-Amino-4-bromophenol** and quantifying it in the presence of its degradation products. The following protocol outlines a general approach for developing a stability-indicating High-Performance Liquid Chromatography (HPLC) method, adapted from methodologies for similar aminophenol compounds.

Objective: To develop and validate an HPLC method capable of separating and quantifying **3-Amino-4-bromophenol** from potential degradation products generated under forced degradation conditions.

4.1. Materials and Instrumentation

- **3-Amino-4-bromophenol** reference standard
- HPLC grade acetonitrile, methanol, and water
- Analytical grade hydrochloric acid (HCl), sodium hydroxide (NaOH), and hydrogen peroxide (H₂O₂)
- HPLC system with a UV or photodiode array (PDA) detector
- C18 reverse-phase HPLC column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- pH meter
- Analytical balance
- Volumetric flasks and pipettes

4.2. Chromatographic Conditions (Starting Point)

- Mobile Phase: A gradient of acetonitrile and a buffer (e.g., 0.1% formic acid in water).
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: Determined by the UV spectrum of **3-Amino-4-bromophenol** (a PDA detector is useful for initial assessment).
- Injection Volume: 10 µL

4.3. Preparation of Solutions

- Standard Stock Solution: Accurately weigh and dissolve a known amount of **3-Amino-4-bromophenol** reference standard in a suitable solvent (e.g., methanol or a mixture of mobile phase) to obtain a concentration of 1 mg/mL.

- Working Standard Solution: Dilute the stock solution to a suitable concentration for analysis (e.g., 100 µg/mL).

4.4. Forced Degradation Studies (Stress Testing)

Forced degradation studies are performed to intentionally degrade the sample and demonstrate the specificity of the analytical method.

- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1 N HCl. Heat at 80 °C for a specified period (e.g., 2, 4, 8, 24 hours). Cool, neutralize with 1 N NaOH, and dilute to a final concentration of approximately 100 µg/mL.
- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1 N NaOH. Heat at 80 °C for a specified period. Cool, neutralize with 1 N HCl, and dilute to the final concentration.
- Oxidative Degradation: Treat 1 mL of the stock solution with 1 mL of 3% H₂O₂ at room temperature for a specified period. Dilute to the final concentration.
- Thermal Degradation: Store the solid compound and a solution of the compound at an elevated temperature (e.g., 60-80 °C) for a specified period.
- Photodegradation: Expose the solid compound and a solution of the compound to UV and visible light in a photostability chamber.

4.5. Method Development and Validation

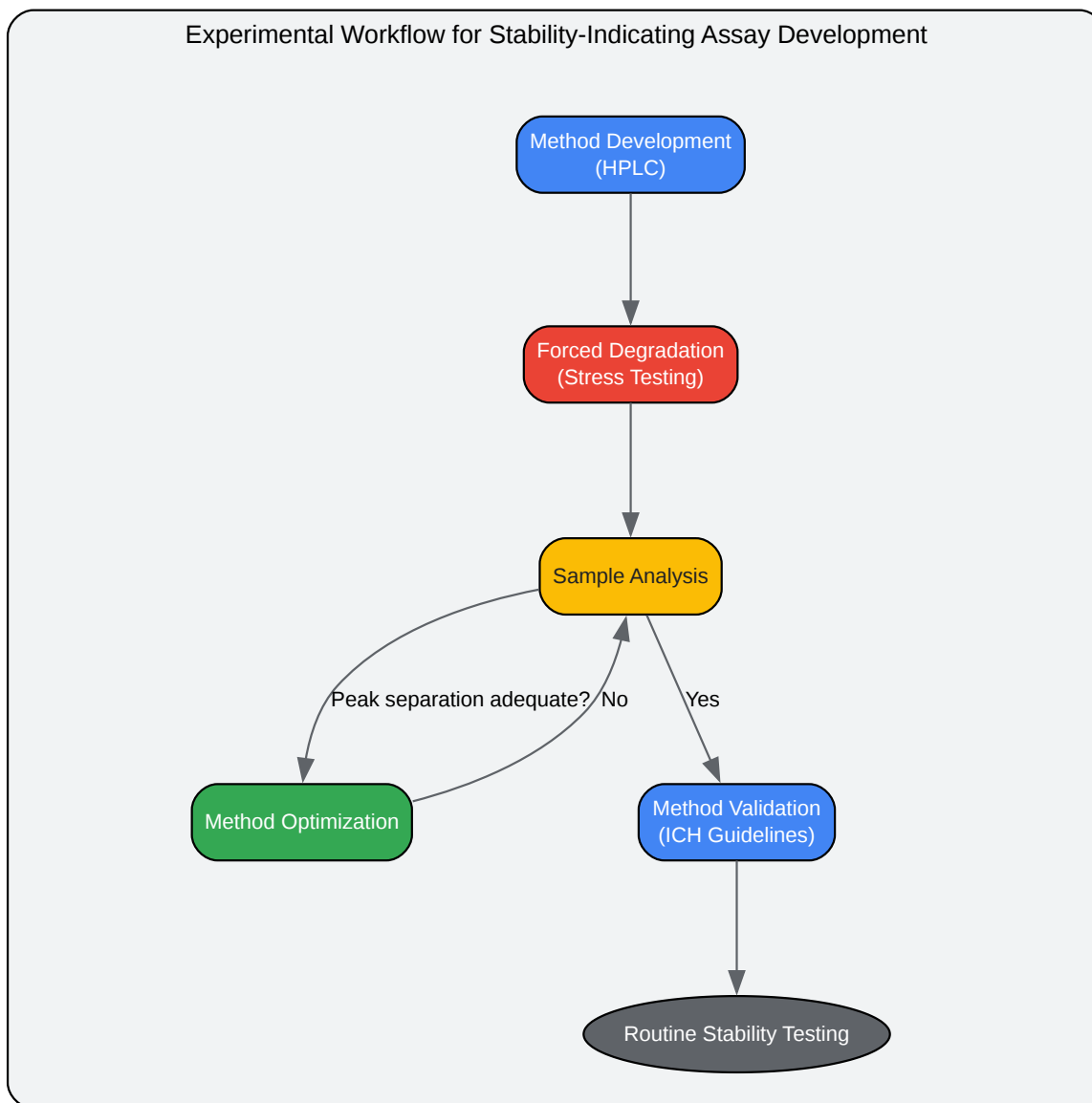
Analyze the stressed samples by HPLC. The goal is to achieve baseline separation between the parent peak of **3-Amino-4-bromophenol** and all degradation product peaks. The mobile phase gradient, column chemistry, and other chromatographic parameters may need to be optimized.

Once the method is developed, it should be validated according to ICH guidelines, including an assessment of:

- Specificity
- Linearity

- Range
- Accuracy
- Precision (repeatability and intermediate precision)
- Limit of Detection (LOD)
- Limit of Quantitation (LOQ)
- Robustness

The workflow for developing a stability-indicating assay is illustrated in the following diagram.



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Caption: General experimental workflow for developing a stability-indicating assay.

Conclusion

3-Amino-4-bromophenol is a valuable chemical intermediate whose stability is critical for its successful application in research and development. Adherence to proper storage conditions—cool, dry, dark, and under an inert atmosphere—is paramount to minimizing degradation. For quantitative analysis and stability assessment, the development and validation of a stability-indicating HPLC method are essential. The experimental protocol provided serves as a comprehensive guideline for establishing such a method, ensuring the quality and reliability of **3-Amino-4-bromophenol** in its intended applications.

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